

Spectroscopic Characterization of 4,5-Diphenyl-1,2,3-thiadiazole: A Technical Guide

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Compound of Interest

Compound Name: **4,5-Diphenyl-1,2,3-thiadiazole**

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Abstract

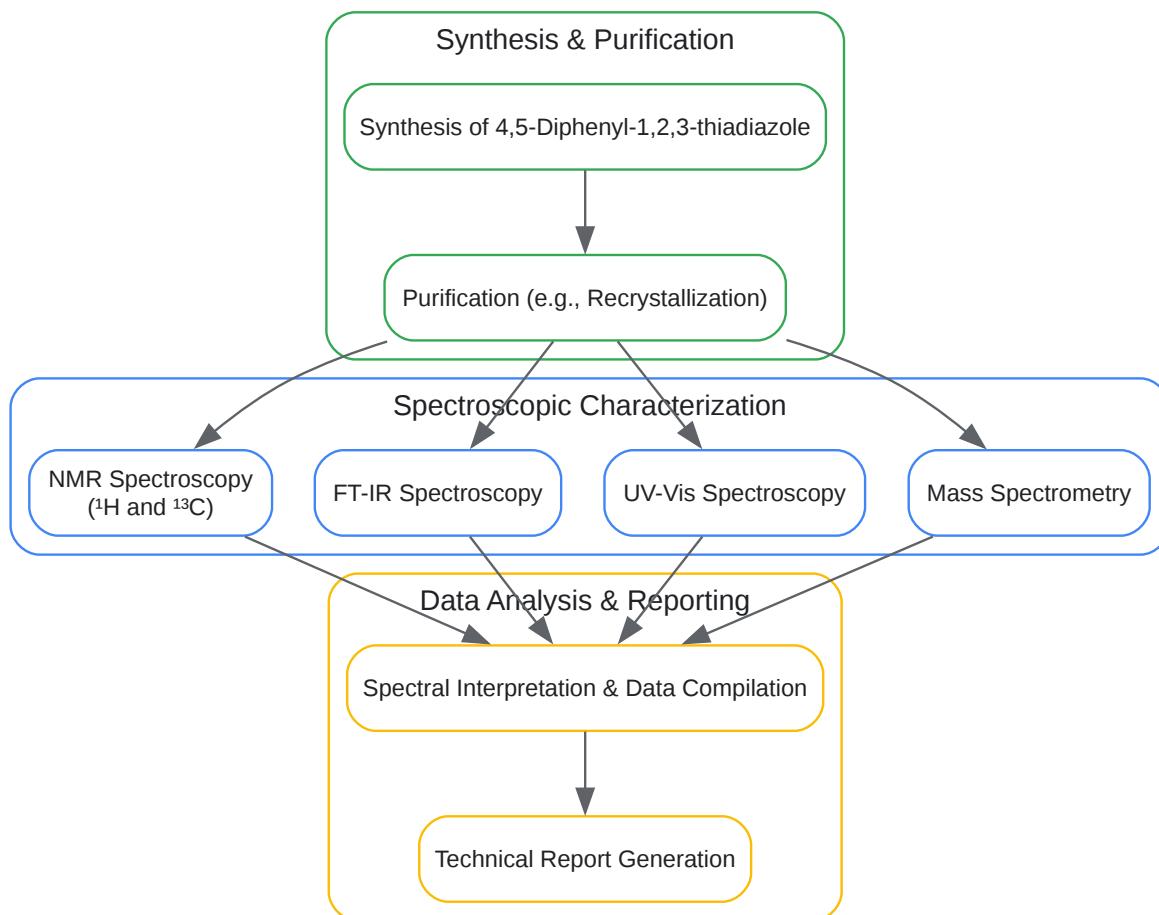
This technical guide provides a comprehensive overview of the spectroscopic characterization of **4,5-Diphenyl-1,2,3-thiadiazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document outlines the expected spectroscopic data based on the analysis of structurally related compounds and provides detailed, standardized experimental protocols for key analytical techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR), Ultraviolet-Visible (UV-Vis), and Mass Spectrometry (MS). The information presented herein serves as a valuable resource for the synthesis, identification, and characterization of **4,5-Diphenyl-1,2,3-thiadiazole** and its derivatives.

Introduction

Thiadiazoles are a class of five-membered heterocyclic compounds containing sulfur and nitrogen atoms, which exhibit a wide range of biological activities and applications in materials science.^[1] The 1,2,3-thiadiazole isomer, in particular, serves as a versatile building block in organic synthesis. The spectroscopic characterization of these compounds is crucial for confirming their structure, assessing purity, and understanding their electronic properties. This guide focuses on **4,5-Diphenyl-1,2,3-thiadiazole**, providing a detailed summary of its expected spectroscopic signature.

Molecular Structure

The molecular structure of **4,5-Diphenyl-1,2,3-thiadiazole** is foundational to understanding its spectroscopic properties. The presence of two phenyl rings and the 1,2,3-thiadiazole core dictates the expected chemical shifts in NMR, vibrational modes in IR, electronic transitions in UV-Vis, and fragmentation patterns in mass spectrometry.



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References

- 1. isres.org [isres.org]
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